

Comprehensive Safety and Handling Guide for Oxacyclohexadecan-2-one

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Compound of Interest

Compound Name: Oxacyclohexadecan-2-one

Cat. No.: B145818

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Oxacyclohexadecan-2-one** (CAS No. 106-02-5). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Essential Safety Information

Oxacyclohexadecan-2-one is a solid, white to pale yellow crystalline substance with a musk-like odor.[1][2] While it has low acute toxicity, it may cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects.[3][4] Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Quantitative Safety and Physical Properties

The following table summarizes key quantitative data for **Oxacyclohexadecan-2-one** to inform risk assessments and handling procedures.

Property	Value
Physical State	Solid[3]
Appearance	White to pale yellow solid[1]
Molecular Formula	C ₁₅ H ₂₈ O ₂ [5]
Molecular Weight	240.38 g/mol [6]
Melting Point	32 - 38 °C / 89.6 - 100.4 °F[3]
Boiling Point	325 °C / 617 °F @ 760 mmHg[3]
Flash Point	148 °C / 298 °F[3]
Density	0.918 g/cm ³ at 25°C[1]
Vapor Pressure	0.00085 hPa @ 25°C[3]
Solubility	Insoluble in water. Soluble in alcohol and dipropylene glycol.[5]
Oral LD50 (Rat)	> 5 g/kg[1]
Dermal LD50 (Rabbit)	> 5 g/kg[5]
NFPA Health Hazard	0 - No significant risk to health[1]
NFPA Fire Hazard	0 - Materials that will not burn under typical fire conditions[1]
NFPA Reactivity Hazard	0 - Normally stable, even under fire conditions[1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is required when handling **Oxacyclohexadecan-2-one**.

Protection Type	Recommended Equipment
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards should be worn.[7]
Skin Protection	Gloves: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[8][9] Inspect gloves for integrity before each use. Clothing: A lab coat or other suitable protective clothing must be worn to prevent skin contact.[1]
Respiratory Protection	Generally not required in a well-ventilated area. [1] If dust is generated or if working in a poorly ventilated space, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]

Operational and Disposal Plans

Experimental Protocol: A Step-by-Step Handling Guide

The following is a generalized, step-by-step protocol for the safe handling of **Oxacyclohexadecan-2-one** in a laboratory setting. This should be adapted to specific experimental needs while maintaining all safety precautions.

1. Preparation and Precautionary Measures:

- Ensure the work area, such as a chemical fume hood, is clean and well-ventilated.[1]
- Confirm that an eyewash station and safety shower are readily accessible.[3]
- Don all required personal protective equipment as outlined in the table above.
- Have spill containment materials (e.g., absorbent pads, sand) readily available.

2. Handling the Compound:

- Avoid the formation of dust when handling the solid form.[3]

- If heating is required, do so in a well-ventilated area and avoid breathing any fumes.
- Use appropriate tools (spatulas, etc.) to handle the solid.
- If making a solution, slowly add the **Oxacyclohexadecan-2-one** to the solvent while stirring in a closed or contained system if possible.

3. Post-Handling Procedures:

- Thoroughly wash hands with soap and water after handling is complete.[\[1\]](#)
- Clean all equipment and the work surface to remove any residual chemical.
- Properly store any remaining **Oxacyclohexadecan-2-one** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)

Spill and Accidental Release Protocol

In the event of a spill or accidental release, follow these procedures immediately:

- Evacuate: Clear all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Prevent the spill from spreading and from entering drains or waterways.
- Clean-up:
 - For solid spills, mechanically recover the product by sweeping or shoveling into a suitable, labeled container for disposal.[\[1\]](#)
 - For liquid spills (if melted), absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly.

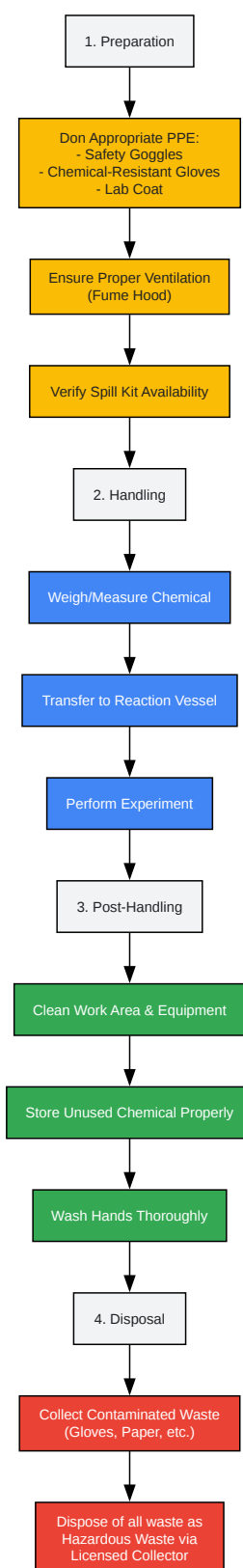
Disposal Plan

All waste containing **Oxacyclohexadecan-2-one** must be treated as hazardous waste.

- Unused Chemical: Dispose of unused or expired **Oxacyclohexadecan-2-one** through a licensed chemical waste collector.[\[10\]](#)
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and weighing papers, must also be disposed of as hazardous waste.
- Containers: Empty containers should be triple-rinsed (if appropriate for the container type and subsequent use) and disposed of according to institutional guidelines, or punctured to prevent reuse and disposed of as hazardous waste.[\[10\]](#)
- Do Not: Do not dispose of **Oxacyclohexadecan-2-one** or its waste down the drain or in regular trash.[\[10\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Oxacyclohexadecan-2-one**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Oxacyclohexadecan-2-one**.

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